

Chemical structure and properties of L-cysteine hydrochloride

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Compound of Interest

Compound Name: Cysteine Hydrochloride

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An In-depth Technical Guide to L-cysteine Hydrochloride

Introduction

L-cysteine hydrochloride is the salt form of L-cysteine, a semi-essential, sulfur-containing amino acid.[1][2] It is a crucial building block for proteins and a precursor to vital biomolecules like glutathione, a powerful antioxidant.[1][3] To improve its stability and solubility for various applications, L-cysteine is often converted to its hydrochloride salt, which is available in two primary forms: anhydrous and monohydrate.[1][4] The hydrochloride salt is more stable than the free amino acid, particularly in solution.[5]

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological roles, and analytical methodologies for L-cysteine hydrochloride, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

L-cysteine consists of a central carbon atom bonded to an amino group, a carboxyl group, a hydrogen atom, and a thiol (-SH) side chain. The hydrochloride salt is formed by the reaction of L-cysteine with hydrogen chloride.[6] The key difference between the anhydrous and monohydrate forms is the presence of one molecule of water of crystallization in the latter.[7]

Table 1: Chemical Identifiers for L-cysteine Hydrochloride

Identifier	L-cysteine Hydrochloride Anhydrous	L-cysteine Hydrochloride Monohydrate
IUPAC Name	(2R)-2-amino-3-sulfanylpropanoic acid;hydrochloride[6]	(2R)-2-amino-3-sulfanylpropanoic acid;hydrochloride;hydrate
CAS Number	52-89-1[6][8]	7048-04-6[9][10]
EC Number	200-157-7[8]	200-157-7
PubChem CID	60960[6]	23462[11]
Molecular Formula	C ₃ H ₈ ClNO ₂ S[6]	C ₃ H ₁₀ ClNO ₃ S[10]
SMILES	C(--INVALID-LINK--N)S.Cl[6]	C(--INVALID-LINK--N)S.Cl.O

Physicochemical Properties

L-cysteine hydrochloride is a white crystalline powder.[4] Its stability is sensitive to light, moisture, and air. In neutral or slightly alkaline solutions, it is easily oxidized by air to form cystine, a reaction catalyzed by trace metal ions. The hydrochloride form is significantly more stable, especially in acidic conditions.[12]

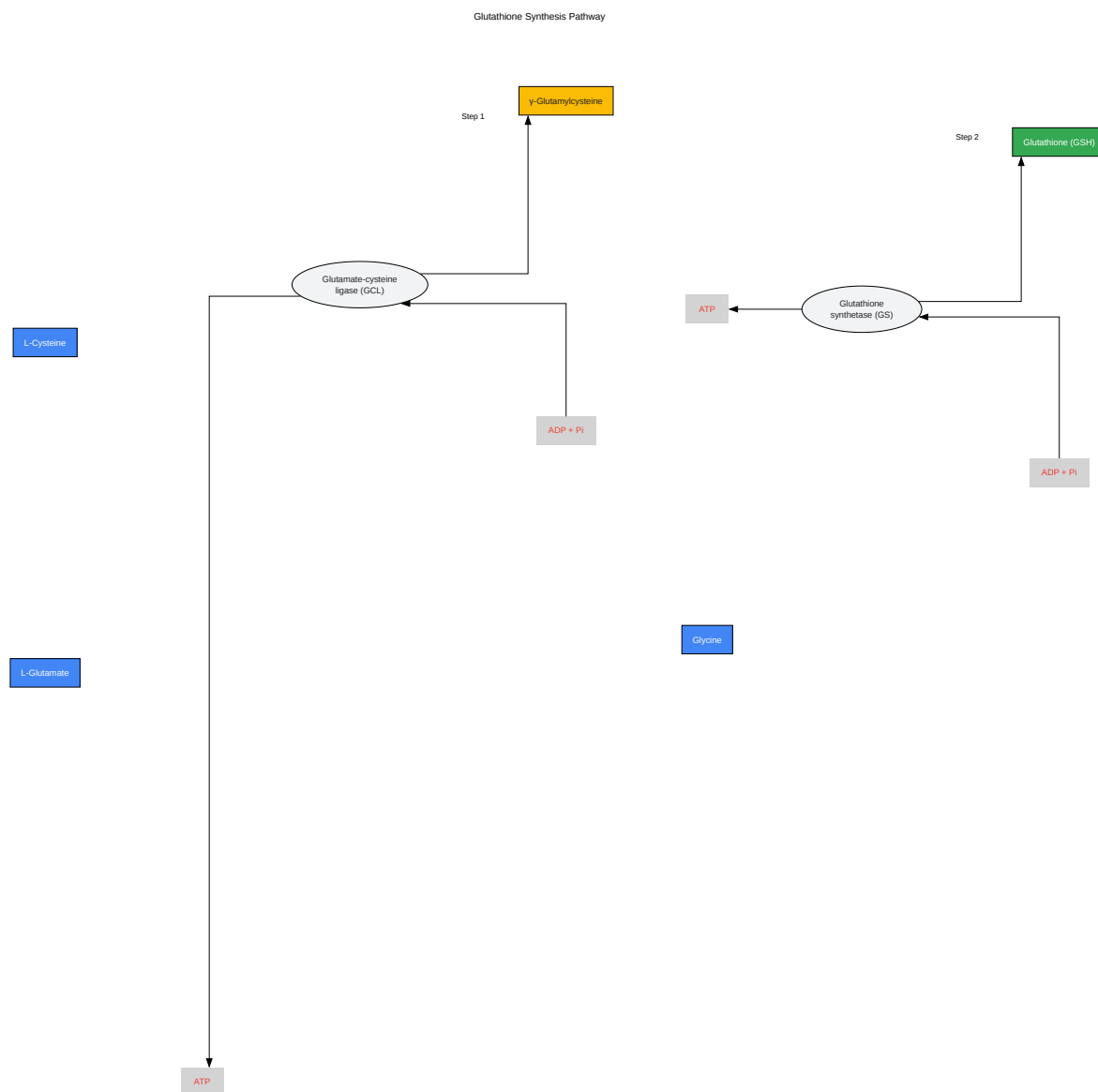
Table 2: Physicochemical Data for L-cysteine Hydrochloride

Property	L-cysteine Hydrochloride Anhydrous	L-cysteine Hydrochloride Monohydrate
Molar Mass	157.62 g/mol [6]	175.63 g/mol [10][13]
Melting Point	180 °C (decomposes)	175 °C (decomposes)[10]
Solubility	Soluble in water, ammonia, acetic acid, ethanol.	Highly soluble in water (650 mg/mL at 20°C); soluble in methanol, ethanol, and acetone; insoluble in ether.[10]
pH	1.5 - 2.0 (1.0g in 100mL of H ₂ O)[14]	1.0 - 2.0 (25 g/L solution)[10]
Appearance	White crystalline powder[4]	White crystalline powder[10][13]
Loss on Drying	Not specified	8.50% to 12.00%[14]
Optical Rotation [α] _D	+6.0 to +7.1° (c=8, 6mol/L HCl) [14]	Not specified

Biological Role and Key Pathways

L-cysteine plays a pivotal role in numerous biological processes. Its thiol side chain is highly reactive, making it a key component in the active sites of many enzymes and a participant in redox reactions.[2]

Glutathione Synthesis: L-cysteine is a rate-limiting precursor for the synthesis of glutathione (GSH), a major endogenous antioxidant.[1][15] GSH protects cells from oxidative damage by neutralizing reactive oxygen species (ROS). The synthesis involves two ATP-dependent enzymatic steps.



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Caption: L-cysteine is a key precursor in the two-step enzymatic synthesis of glutathione.

Other Functions:

- **Protein Structure:** The thiol group can form disulfide bonds with other cysteine residues, creating cystine. These disulfide bridges are critical for the tertiary and quaternary structures of many proteins, enhancing their stability.[\[1\]](#)
- **Detoxification:** It is used in medicine to support liver function and as an antidote for acetaminophen overdose.[\[16\]](#)[\[17\]](#)
- **Metabolic Precursor:** L-cysteine serves as a precursor for other biologically important molecules, including taurine and hydrogen sulfide (H₂S).[\[3\]](#)

Applications in Research and Drug Development

L-cysteine hydrochloride is widely used in the pharmaceutical, food, and cosmetic industries.[\[4\]](#)[\[18\]](#)

- **Pharmaceuticals:** It is used as a mucolytic agent to break down mucus in respiratory conditions like bronchitis and cystic fibrosis.[\[4\]](#)[\[18\]](#) It is also a component of parenteral and enteral nutrition formulations, especially for infants who may have a conditionally essential need for cysteine.[\[4\]](#)[\[19\]](#) Its antioxidant properties are leveraged in treatments for liver disease and to mitigate oxidative stress.[\[6\]](#)[\[15\]](#)
- **Drug Development:** As a starting material, it is used in the synthesis of more complex molecules and active pharmaceutical ingredients (APIs), such as N-acetyl-L-cysteine (NAC).[\[16\]](#)[\[20\]](#)
- **Food Industry:** It functions as a dough conditioner, improving the texture and shelf life of baked goods.[\[1\]](#)[\[4\]](#) It also serves as a flavor enhancer and an antioxidant in products like fruit juices.[\[4\]](#)[\[21\]](#)
- **Cosmetics:** Its ability to break disulfide bonds is utilized in hair care products.[\[1\]](#) Its antioxidant properties are also beneficial for skin health.[\[4\]](#)

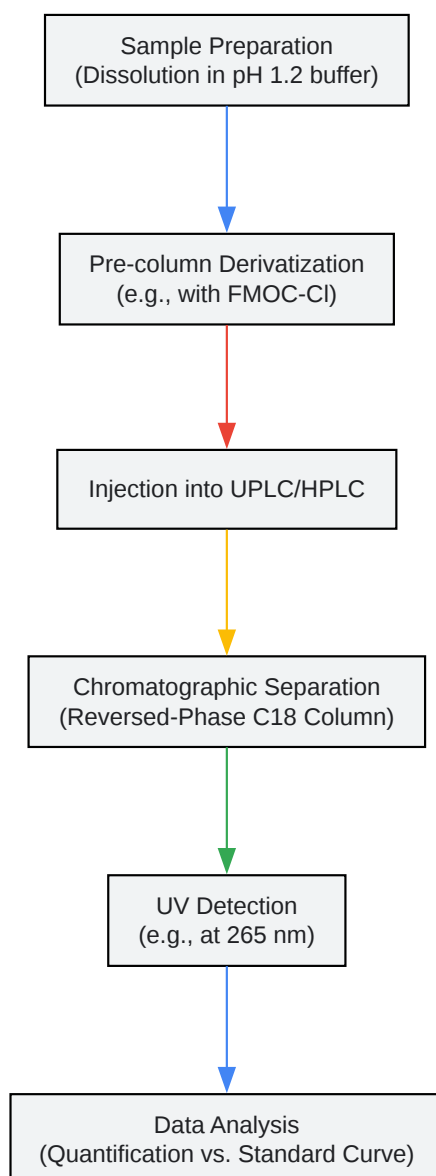
Experimental Protocols

Accurate quantification of **L-cysteine hydrochloride** is critical for quality control and research. Due to the thiol group's susceptibility to oxidation, specific analytical methods are required.

Quantification by HPLC

High-Performance Liquid Chromatography (HPLC) is a common method for the analysis of amino acids. Since cysteine lacks a strong chromophore for standard UV detection, pre-column or post-column derivatization is typically necessary.^[22]

Typical HPLC Workflow for L-cysteine Analysis



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Caption: Workflow for the quantification of L-cysteine using HPLC with pre-column derivatization.

Methodology: UPLC with Pre-Column Derivatization

This method is adapted from a validated procedure for quantifying **cysteine hydrochloride** monohydrate.[22]

- Reagent and Sample Preparation:
 - Buffer Solution: Prepare a pH 1.2 buffer using potassium chloride and hydrochloric acid. [23]
 - Standard Solution: Accurately weigh and dissolve L-**cysteine hydrochloride** standard in the buffer to create a stock solution and a series of calibration standards (e.g., 0.01 - 0.50 mg/mL).[23]
 - Sample Solution: Dissolve the sample containing L-**cysteine hydrochloride** in the buffer to a concentration within the calibration range.
 - Derivatizing Agent: Prepare a solution of 9-fluorenylmethyloxycarbonyl chloride (FMOC-Cl) in acetonitrile.
- Derivatization Procedure:
 - To an aliquot of the standard or sample solution, add a borate buffer to adjust the pH.
 - Add the FMOC-Cl solution and allow the reaction to proceed for a specified time at room temperature. The reaction attaches the FMOC group to the primary amine of cysteine, rendering it detectable by UV.[22]
 - Quench the reaction by adding an amino-containing reagent like glycine.
- Chromatographic Conditions:
 - Instrument: Ultra Performance Liquid Chromatography (UPLC) system with a UV detector.

- Column: A reversed-phase column (e.g., C18).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in water.[\[22\]](#)
- Mobile Phase B: Acetonitrile and water (90:10 v/v).[\[22\]](#)
- Flow Rate: 0.3 mL/min.[\[22\]](#)
- Detection Wavelength: 265 nm.[\[22\]](#)
- Gradient Elution: A typical gradient would start with a high percentage of mobile phase A, gradually increasing the percentage of mobile phase B to elute the derivatized cysteine.
[\[22\]](#)
- Quantification:
 - Construct a calibration curve by plotting the peak area versus the concentration of the derivatized standards.
 - Determine the concentration of L-cysteine in the sample by interpolating its peak area from the calibration curve.

Quantification by Titration

Iodometric titration is a classic and reliable method for quantifying substances with thiol groups.

Methodology: Iodometric Titration

This method is based on the oxidation of the cysteine's thiol group by iodine.[\[14\]](#)

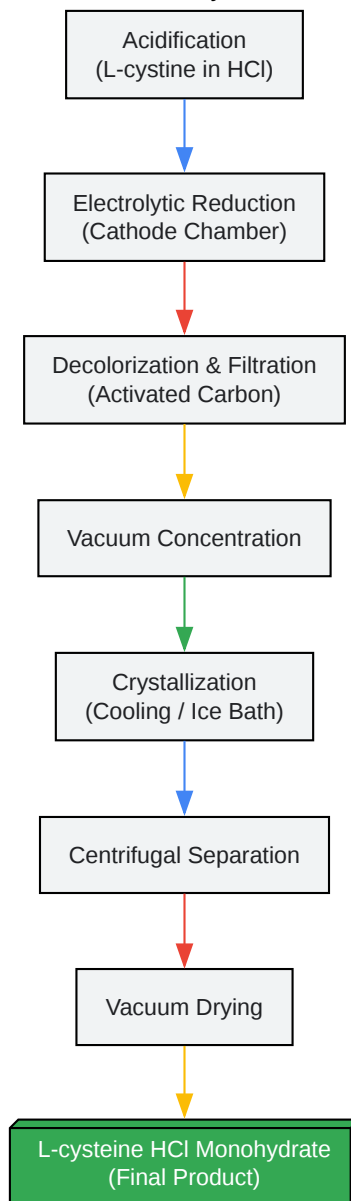
- Reagents:
 - Titrant: Standardized 0.05 M Iodine (I₂) solution.
 - Analyte: Accurately weigh about 250 mg of **L-cysteine hydrochloride** and dissolve it in deionized water.
 - Indicator: Starch solution (1% w/v).

- Procedure:
 - Dissolve the L-**cysteine hydrochloride** sample in a suitable volume of degassed, deionized water in an Erlenmeyer flask.
 - Add a few drops of starch indicator to the solution.
 - Titrate the solution with the standardized 0.05 M iodine solution. The thiol group of cysteine is oxidized by iodine to form cystine.
 - The endpoint is reached when the solution turns a persistent blue-black color, indicating the presence of excess iodine that has formed a complex with the starch.
- Calculation:
 - The concentration of L-**cysteine hydrochloride** is calculated based on the volume of iodine titrant used.
 - The stoichiometry is such that 2 moles of cysteine react with 1 mole of iodine.
 - 1 mL of 0.05 M I₂ solution is equivalent to 15.76 mg of C₃H₇NO₂S·HCl.[14]

Synthesis and Manufacturing

The industrial production of L-**cysteine hydrochloride** often involves the electrolytic reduction of L-cystine.

Simplified Workflow for L-cysteine HCl Synthesis



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Caption: Key stages in the production of L-cysteine HCl from L-cystine via electrolysis.

The process generally involves dissolving L-cystine, the dimer of cysteine, in hydrochloric acid. [24] This solution is then placed in the cathode chamber of an electrolytic cell. [25] An electric

current is applied, causing the disulfide bond in cystine to be reduced, yielding two molecules of cysteine.[24][25] Following electrolysis, the solution undergoes purification steps including decolorization with activated carbon, filtration, vacuum concentration, and crystallization to yield the final **L-cysteine hydrochloride** product.[24][25]

Safety and Handling

L-cysteine hydrochloride is classified as an irritant.[6] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[8][9][26]

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (goggles), and a lab coat.[13][27] In case of dust formation, use a suitable particulate respirator.[13]
- Handling: Use only in a well-ventilated area or under a fume hood to avoid inhaling dust.[9][27] Minimize dust generation and accumulation.[27] Avoid contact with skin and eyes.[9][13]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[8][13] It is sensitive to light, moisture, and air.
- Incompatibilities: Incompatible with strong oxidizing agents and some metals.[20]

Conclusion

L-cysteine hydrochloride is a stable and soluble form of the versatile amino acid L-cysteine, with significant applications across the pharmaceutical, food, and cosmetic industries. Its biological importance, primarily as a precursor to the antioxidant glutathione and a component of proteins, makes it a key molecule in health and nutrition. A thorough understanding of its physicochemical properties, analytical methods for its quantification, and proper handling procedures is essential for its effective and safe use in research and development.

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